

Introduction: The Significance of 4-Aminopyridazine-3-carboxamide

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Compound of Interest

Compound Name: 4-Aminopyridazine-3-carboxamide

CAS No.: 20865-28-5

Cat. No.: B2467872

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4-Aminopyridazine-3-carboxamide is a heterocyclic compound of significant interest in medicinal chemistry. The pyridazine ring is a key scaffold in numerous biologically active molecules, and the presence of both an amino and a carboxamide group offers rich potential for forming specific intermolecular interactions, such as hydrogen bonds. These interactions are fundamental to molecular recognition in biological systems, making the compound a valuable building block for the design of novel therapeutic agents.^[1] Understanding its three-dimensional structure at an atomic level is paramount for predicting its behavior, designing derivatives with enhanced properties, and for structure-based drug design. This guide outlines the complete workflow for achieving this understanding through single-crystal X-ray diffraction.

PART 1: Synthesis and Crystallization

A successful crystal structure analysis begins with the synthesis of high-purity material and the growth of high-quality single crystals.

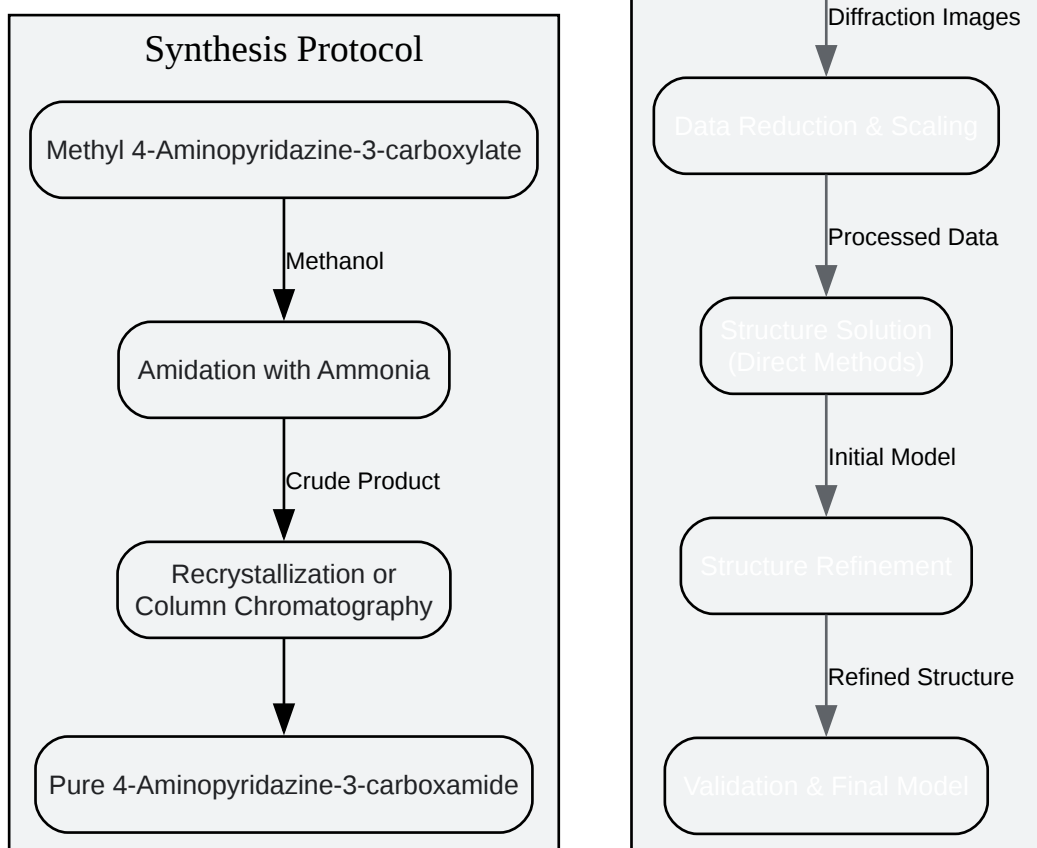
Section 1.1: Synthesis of 4-Aminopyridazine-3-carboxamide

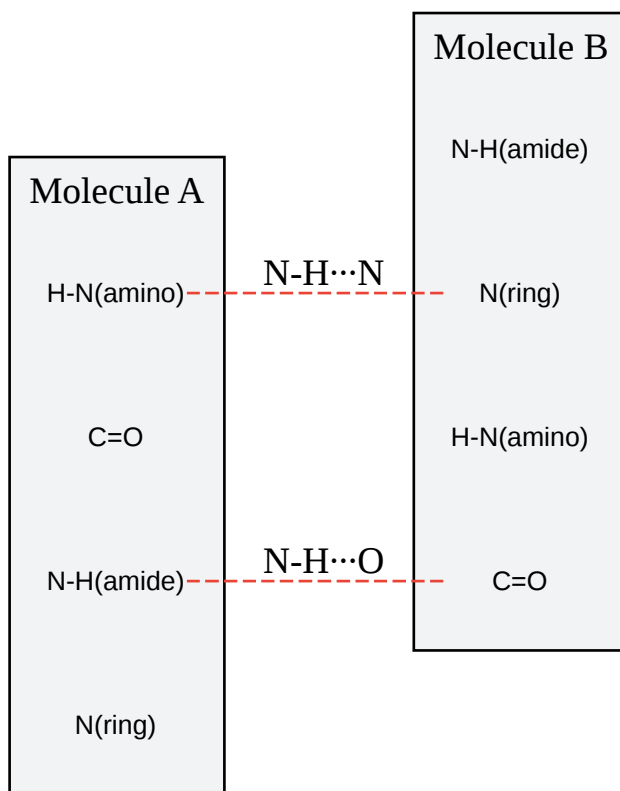
The synthesis of pyridazine derivatives is a well-established field in organic chemistry.^[2] A common route to a compound like **4-Aminopyridazine-3-carboxamide** would likely involve a multi-step process starting from a more readily available precursor. While various synthetic routes can be envisioned, a plausible approach could start from a cyanopyridazine, followed by hydrolysis and amination steps. For instance, a process analogous to the Hofmann rearrangement on a pyridine carboxamide, using a hypohalite, could be adapted.^{[3][4]}

Proposed Synthetic Protocol:

- **Starting Material:** A suitable starting material could be a commercially available pyridazine derivative, such as Methyl 4-Aminopyridazine-3-carboxylate.^[1]
- **Amidation:** The methyl ester can be converted to the corresponding amide through reaction with ammonia or an ammonia equivalent. This step is typically carried out in a suitable solvent like methanol or ethanol.
- **Purification:** The crude product must be purified to a high degree (>95%) to facilitate crystallization. Common purification techniques include recrystallization or column chromatography.^[5] Reaction progress should be monitored by thin-layer chromatography (TLC).^[5]

Diagram 1: Proposed Synthetic Workflow





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